

Fura PE-3 (Pentapotassium Salt): Operational Safety & Disposal Guide

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Compound of Interest

Compound Name: Fura PE-3 (potassium)

Cat. No.: B12402610

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Part 1: Executive Safety Summary

Immediate Action Required: Treat Fura PE-3 (Pentapotassium salt) as a Non-GHS Hazardous but Regulated Chemical Waste. While current Safety Data Sheets (SDS) do not classify it as acutely toxic or carcinogenic, the "precautionary principle" of laboratory safety dictates it must not be discharged into sanitary sewer systems due to its nature as a synthetic polyamino carboxylate chelator.

Critical Distinction: This guide specifically addresses the Potassium Salt form of Fura PE-3. Unlike the acetoxymethyl (AM) ester form, this salt is membrane-impermeant and highly water-soluble. It is typically introduced into cells via microinjection, patch-clamp pipettes, or electroporation.

Part 2: Material Safety & Technical Profile

To ensure safe handling, researchers must understand the physicochemical properties defining this substance.

| Parameter | Technical Specification | Operational Implication |
|-------------------|---|---|
| Chemical Name | Fura PE-3, Potassium Salt | Use this name for waste manifests. |
| Primary Hazard | Irritant (Xi) - Eyes/Skin/Respiratory | Wear standard PPE (Nitrile gloves, safety glasses). |
| Solubility | Water (>10 mM), DMSO | Do not mix aqueous and organic waste streams. |
| Reactivity | Chelator (binds Ca ²⁺ , Mg ²⁺) | May interfere with enzymatic waste treatment if dumped in bulk. |
| Light Sensitivity | High (Photobleaches) | Waste containers should be amber or foil-wrapped. |
| CAS Number | 134907-84-9 (Generic for Fluo/Fura salts) | Use for chemical inventory tracking. |

The Causality of Disposal: Why do we segregate this if it is not acutely toxic?

- **Chelation Risks:** As a strong calcium chelator, large quantities released into waterways can theoretically disrupt local microbial flora by stripping essential ions.
- **Fluorophore Stability:** Synthetic aromatic structures often resist biodegradation.
- **Solvent Carrier Risks:** Stock solutions are often prepared in DMSO (Dimethyl sulfoxide). DMSO is a bipolar aprotic solvent that penetrates skin instantly, carrying dissolved solutes (like the dye) directly into the bloodstream. This is the primary personnel hazard.

Part 3: Disposal Protocols (Step-by-Step)

Scenario A: Disposal of Stock Solutions (DMSO-based)

Context: You have expired 1-10 mM stock solutions in DMSO.

- **Segregation:** Do NOT pour into the aqueous waste carboy. DMSO can react violently with certain oxidizers and is classified as organic solvent waste.

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container labeled "Non-Halogenated Organic Solvents."
- Transfer:
 - Work inside a chemical fume hood.
 - Double-glove to prevent DMSO skin contact.
 - Pour the stock solution into the solvent waste container.
- Rinsing: Triple-rinse the empty stock vial with a small volume of acetone or ethanol. Add these rinses to the same solvent waste container.
- Vial Disposal: Deface the label on the empty vial and dispose of it in the Glass/Sharps bin (if glass) or Solid Chemical Trash (if plastic).

Scenario B: Disposal of Aqueous Experimental Waste

Context: Buffer solutions (HEPES/Tyrode's) containing dilute dye (1-10 μM) used in perfusion or cuvettes.

- Assessment: Does the buffer contain biological materials (cells, tissue, viral vectors)?
 - NO (Chemical only): Collect in a carboy labeled "Aqueous Chemical Waste." Ensure the pH is between 5 and 9 before closure.
 - YES (Bio-contaminated): This is Mixed Waste.^[1]
 - Standard Protocol: Add bleach (sodium hypochlorite) to a final concentration of 10% to inactivate biologicals. Let sit for 30 minutes.
 - Validation: Check your local EHS guidelines. Most institutions allow bleached liquid waste to be poured down the drain if the chemical constituents (the dye) are non-hazardous. Since Fura PE-3 is non-toxic, bleached waste is often drain-disposable with copious water. If your facility has a strict "Zero Discharge" policy, collect the bleached liquid in a "Deactivated Bio-Liquid" carboy.

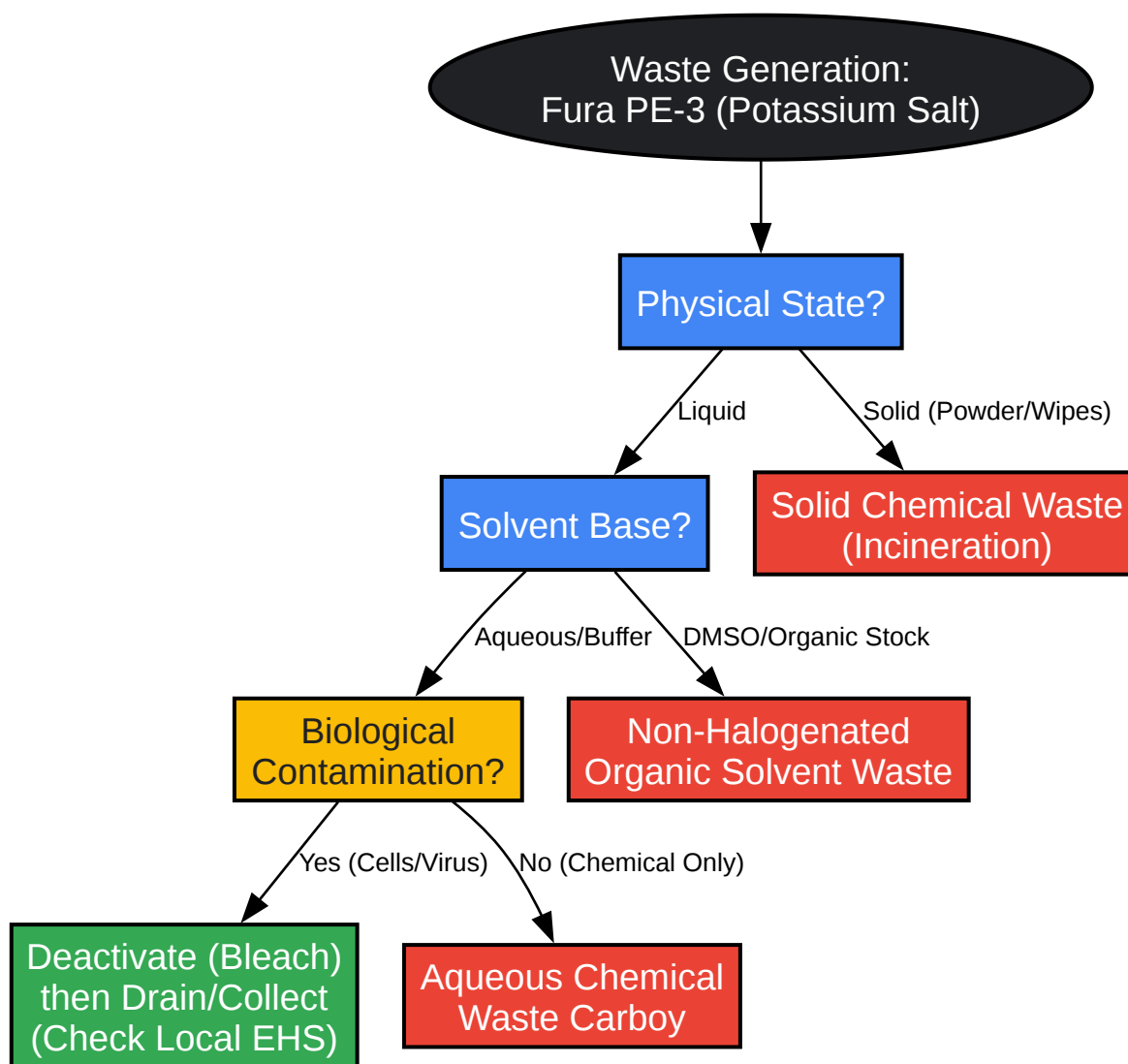
Scenario C: Solid Waste (Spills or Powder)

Context: You spilled the dry powder or have an expired solid vial.

- Containment: Dampen a paper towel with water (to prevent dust generation) and wipe up the spill.
- Disposal: Place the contaminated towel and gloves into a clear plastic bag.
- Binning: Seal the bag and place it in the Solid Chemical Waste drum (often a white bucket with a screw-top lid). Do not throw in regular trash.

Part 4: Waste Segregation Logic Flow

The following diagram illustrates the decision-making process for Fura PE-3 waste.



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Figure 1: Decision matrix for segregating Fura PE-3 waste streams based on physical state and biological contamination.

Part 5: References & Authority

The protocols above are synthesized from manufacturer Safety Data Sheets and standard chemical hygiene plans compliant with EPA (RCRA) regulations.

- AAT Bioquest. Safety Data Sheet: Fura-2, Pentapotassium Salt.[2] (Accessed 2023).[1][3] Provides toxicity data and physical properties for Fura salts.

- Biotium.Product Information: Fluo-3 & Fura-2 Salts. Confirms solubility and storage requirements for polyamino carboxylate indicators.
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. Guidelines for hazardous waste identification and management. [3][4]
- National Institutes of Health (NIH).Waste Disposal Guide: Chemical Waste. Authoritative procedures for mixing biological and chemical waste streams.[1]

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Sources

- 1. ehs.ua.edu [ehs.ua.edu]
- 2. docs.aatbio.com [docs.aatbio.com]
- 3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 4. pfw.edu [pfw.edu]
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